

In-Depth Technical Guide to di-n-Amyl Disulfide (CAS 112-51-6)

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Compound of Interest

Compound Name: *di-n-Amyl disulfide*

Cat. No.: *B090501*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-n-Amyl disulfide, with the CAS number 112-51-6, is a symmetrical aliphatic disulfide. It is also known as dipentyl disulfide.[1][2] This organosulfur compound is characterized by two n-pentyl groups linked by a disulfide bond. Its hydrophobic nature is a key characteristic of long-chain aliphatic disulfides.[1] This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its applications, particularly focusing on its potential biological activities.

Chemical and Physical Properties

Di-n-Amyl disulfide is a liquid at room temperature with a characteristic odor.[3] The following tables summarize its key chemical and physical properties.

Table 1: Chemical Properties of **di-n-Amyl Disulfide**

Property	Value	Reference
CAS Number	112-51-6	[1][2][4]
Molecular Formula	C10H22S2	[1][2][4]
Molecular Weight	206.41 g/mol	[1][5][6]
IUPAC Name	1-(pentyl disulfanyl)pentane	[4]
Synonyms	Dipentyl disulfide, Amyl disulfide, Pentyl disulfide	[2][4]

Table 2: Physical Properties of **di-n-Amyl Disulfide**

Property	Value	Reference
Appearance	Colorless to yellow or orange clear liquid	[3]
Density	0.93 g/cm ³	[3][5][7]
Boiling Point	142 °C at 17 mmHg	[4][5]
Melting Point	-58.99 °C	[4][5]
Flash Point	108.5 °C	[4]
Refractive Index	1.48 - 1.49	[3]
Vapor Pressure	0.0117 mmHg at 25°C	[4]
Solubility	Insoluble in water	

Synthesis and Purification

Di-n-Amyl disulfide can be synthesized through various methods, primarily involving the formation of a disulfide bond from n-pentyl precursors.

Synthesis from Alkyl Halides

A common and scalable method for the synthesis of symmetrical disulfides involves the reaction of alkyl halides with a sulfur source.^[1]

Experimental Protocol: Synthesis of **di-n-Amyl Disulfide** from n-Pentyl Bromide

- Materials: n-Pentyl bromide, Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$), Dimethyl sulfoxide (DMSO), Diethyl ether, Anhydrous magnesium sulfate, Deionized water.
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium thiosulfate pentahydrate in DMSO.
 - Add n-pentyl bromide to the solution.
 - Heat the reaction mixture to 60-70 °C and stir for 4-6 hours.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - After completion, allow the mixture to cool to room temperature.
 - Pour the reaction mixture into a separatory funnel containing deionized water and diethyl ether.
 - Extract the aqueous layer with diethyl ether (3 x 50 mL).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter and concentrate the organic layer under reduced pressure to obtain the crude **di-n-Amyl disulfide**.

Purification

The crude product can be purified by fractional distillation under reduced pressure to yield pure **di-n-Amyl disulfide**.

Experimental Protocol: Purification by Fractional Distillation

- Apparatus: A fractional distillation setup including a round-bottom flask, a fractionating column (e.g., Vigreux column), a condenser, a receiving flask, a vacuum source, and a heating mantle.
- Procedure:
 - Assemble the fractional distillation apparatus.
 - Place the crude **di-n-Amyl disulfide** in the round-bottom flask with a few boiling chips.
 - Apply a vacuum and gradually heat the flask using the heating mantle.
 - Collect the fraction that distills at the boiling point of **di-n-Amyl disulfide** at the applied pressure (e.g., 142 °C at 17 mmHg).^[4]^[5]
 - Monitor the purity of the collected fractions using Gas Chromatography-Mass Spectrometry (GC-MS).

Analytical Characterization

The identity and purity of **di-n-Amyl disulfide** are typically confirmed using spectroscopic methods such as GC-MS and Nuclear Magnetic Resonance (NMR).

Gas Chromatography-Mass Spectrometry (GC-MS)

Experimental Protocol: GC-MS Analysis

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A nonpolar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.

- Final hold: Hold at 250 °C for 5 minutes.
- Injection: 1 µL of a dilute solution of **di-n-Amyl disulfide** in a suitable solvent (e.g., dichloromethane) in splitless mode.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - The mass spectrum of **di-n-Amyl disulfide** is expected to show a molecular ion peak at m/z 206 and characteristic fragmentation patterns.[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental Protocol: ¹H and ¹³C NMR Analysis

- Instrumentation: A 400 MHz NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl₃).
- Sample Preparation: Dissolve approximately 10-20 mg of the purified **di-n-Amyl disulfide** in 0.6-0.7 mL of CDCl₃.
- ¹H NMR: The spectrum will show characteristic signals for the different protons in the n-pentyl chains.
- ¹³C NMR: The spectrum will show distinct signals for the carbon atoms in the n-pentyl groups.[\[4\]](#)

Applications

Di-n-Amyl disulfide has applications in various industrial and research fields.

- Industrial Applications: It is utilized as an additive in lubricants and adhesives to enhance their performance, including improving film strength, reducing wear, and increasing thermal stability.[\[8\]](#)

- Chemical Synthesis: It serves as an intermediate in the synthesis of other sulfur-containing compounds.^[1]
- Potential Pharmaceutical Applications: Research has indicated its potential as an antimicrobial and antifungal agent.^[1]

Biological Activity and Mechanism of Action

While research on the specific biological activities of **di-n-Amyl disulfide** is ongoing, studies on structurally similar dialkyl disulfides, such as diallyl disulfide from garlic, provide insights into its potential mechanisms of action.

Antimicrobial and Antifungal Activity

Dialkyl disulfides have demonstrated activity against a range of microorganisms, including bacteria and fungi.^[1] For instance, diallyl disulfide has shown significant antifungal activity against *Candida albicans*, a common human pathogen.^{[9][10]} The proposed mechanism of action involves the disruption of the fungal cell membrane and the inhibition of biofilm formation.^[9]

The antifungal action of disulfides is believed to be initiated by the interaction of the disulfide bond with thiol groups present in fungal enzymes and proteins. This interaction can lead to the formation of mixed disulfides, thereby inactivating essential enzymes and disrupting cellular processes.

Caption: Proposed antifungal mechanism of **di-n-Amyl disulfide**.

The diagram above illustrates a plausible mechanism for the antifungal activity of **di-n-Amyl disulfide**, extrapolated from studies on similar compounds. The disulfide interacts with the fungal cell membrane, leading to its disruption. Concurrently, it can undergo thiol-disulfide exchange with essential thiol-containing proteins and enzymes, leading to their inactivation. These events trigger a cascade of cellular disruptions, including increased oxidative stress and ultimately leading to programmed cell death (apoptosis).

Safety and Handling

Di-n-Amyl disulfide should be handled with appropriate safety precautions in a well-ventilated area.[11] It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat.[12] The compound should be stored in a cool, dry place away from heat and ignition sources.[5][12] In case of contact with skin or eyes, rinse immediately with plenty of water.[11] For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Di-n-Amyl disulfide is a versatile chemical with established industrial applications and promising potential in the pharmaceutical field. Its synthesis and purification can be achieved through standard organic chemistry techniques. Further research into its biological activities and specific mechanisms of action is warranted to fully explore its therapeutic potential. This guide provides a foundational technical overview for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide to di-n-Amyl Disulfide (CAS 112-51-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090501#di-n-amyl-disulfide-cas-number-112-51-6]

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